

An In-depth Technical Guide on the Physical Properties of 1-Propylcyclopentanol

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Compound of Interest

Compound Name: 1-Propylcyclopentanol

Cat. No.: B158262

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This technical guide provides a concise overview of the key physical properties of **1-Propylcyclopentanol**, specifically its boiling point and density. The intended audience for this document includes researchers, scientists, and professionals in drug development who may use this compound as a solvent or an intermediate in organic synthesis.

Physical Properties of 1-Propylcyclopentanol

1-Propylcyclopentanol is an organic compound with the molecular formula C₈H₁₆O.^{[1][2][3][4][5][6]} It consists of a cyclopentane ring substituted with a propyl group and a hydroxyl group.^[3] This structure influences its physical characteristics, such as being a colorless to pale yellow liquid at room temperature and having limited solubility in water.^[3]

The boiling point and density of **1-Propylcyclopentanol** have been reported in various chemical databases. The table below summarizes these values from different sources.

Physical Property	Value	Source
Boiling Point	173.55°C	ChemicalBook ^[7]
171.7°C (at 760 mmHg)	Guidechem ^[8]	
Density	0.9040 g/cm ³	ChemicalBook ^[7]
0.927 g/cm ³	Guidechem ^[8]	

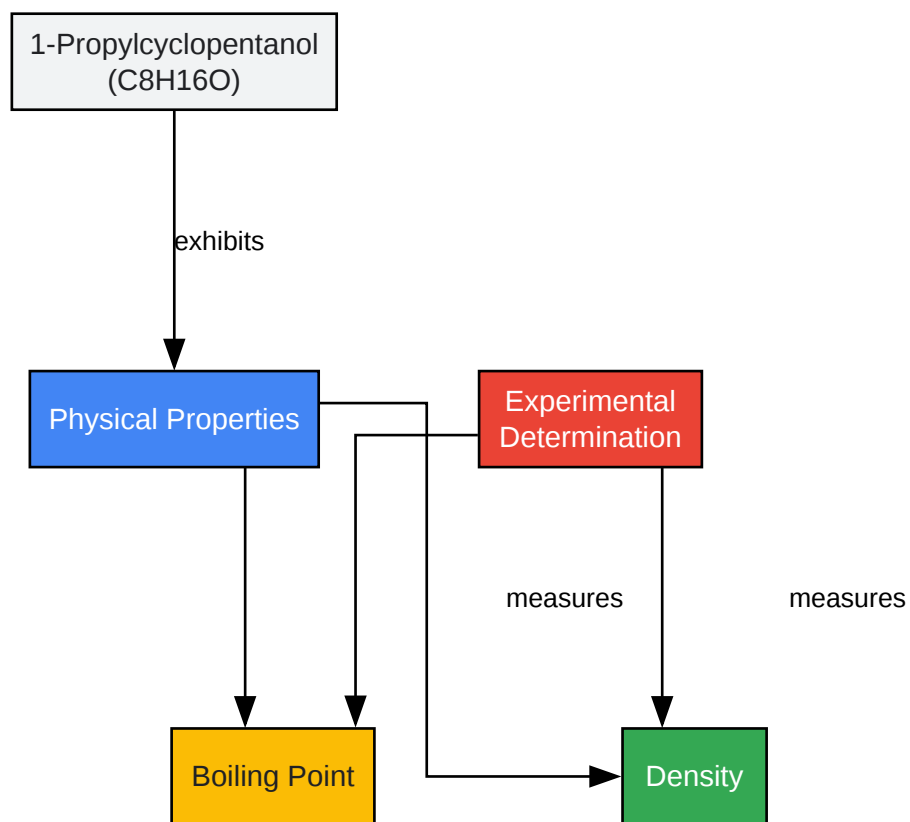
Experimental Protocols

The determination of the physical properties cited above follows standard laboratory procedures. While specific experimental details for the provided data are not available, the general methodologies are outlined below.

- **Boiling Point Determination:** The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the normal boiling point (at atmospheric pressure) is distillation. The substance is heated, and the temperature at which the liquid boils and its vapor condenses is recorded. For measurements at pressures other than atmospheric, a vacuum distillation setup is employed.
- **Density Measurement:** Density, the mass per unit volume, is typically determined using a pycnometer or a hydrometer. The pycnometer method involves accurately measuring the weight of a known volume of the liquid at a specific temperature. The density is then calculated by dividing the mass of the liquid by its volume.

Logical Relationship Diagram

The following diagram illustrates the relationship between the molecular structure of **1-Propylcyclopentanol** and the determination of its physical properties.



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Caption: Logical workflow from compound to its measured physical properties.

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